

Technical Whitepaper:

Bis(diethylamino)dimethylsilane

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Compound of Interest

1-

Compound Name: *Cyanoethyl(diethylamino)dimethylsilane*

Cat. No.: *B025427*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This document provides a comprehensive overview of Bis(diethylamino)dimethylsilane, a versatile organosilicon compound. Due to the limited availability of public data on **1-Cyanoethyl(diethylamino)dimethylsilane**, this guide focuses on the closely related and well-documented compound, Bis(diethylamino)dimethylsilane (CAS RN: 4669-59-4). This whitepaper details its chemical and physical properties, outlines common synthesis methodologies, and explores its applications, particularly in the realms of chemical synthesis and materials science. This information is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields.

Chemical and Physical Properties

Bis(diethylamino)dimethylsilane is a colorless to light yellow liquid with a characteristic amine-like odor. It is a member of the aminosilane family, which are known for their utility as silylating agents and as precursors in the synthesis of silicon-containing materials.

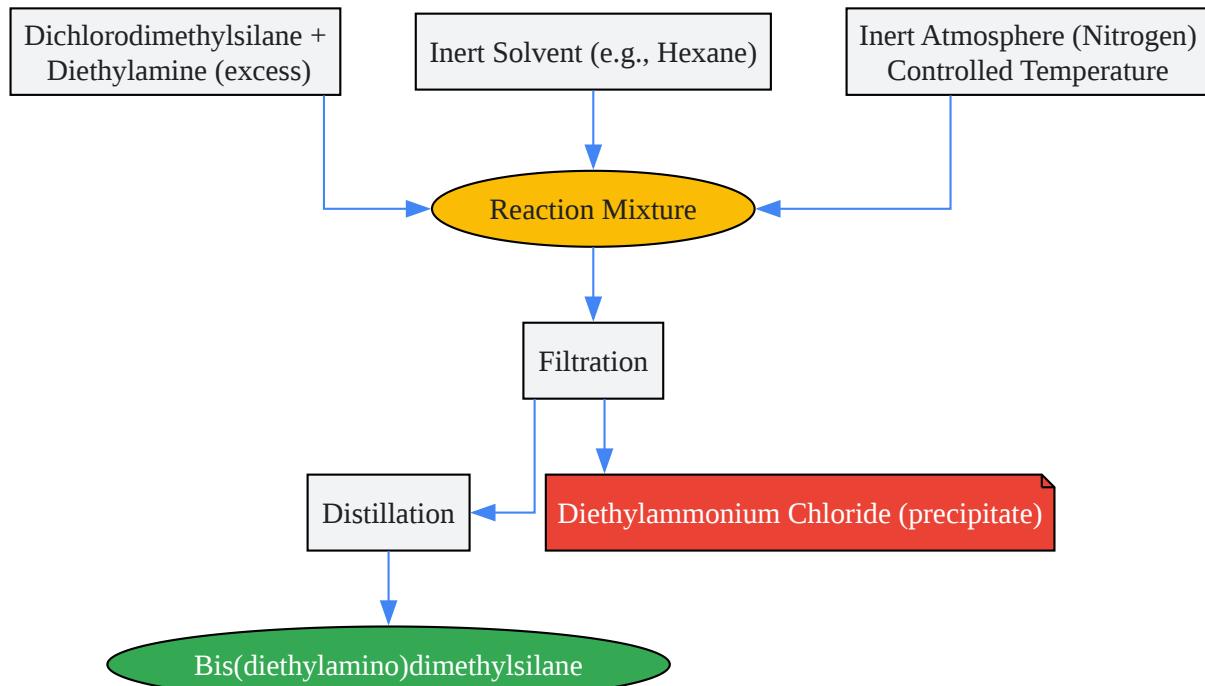
Property	Value	Reference
CAS Number	4669-59-4	[1] [2]
Molecular Formula	C ₁₀ H ₂₆ N ₂ Si	[1] [2]
Molecular Weight	202.42 g/mol	[1] [2]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	193 °C	[1]
Density	0.826 g/mL	[1]
Flash Point	35 °C	[1]
Synonyms	N,N,N',N'-Tetraethyl-1,1-dimethylsilanediamine, N-[diethylamino(dimethyl)silyl]-N-ethylethanamine	[1]

Synthesis of Bis(diethylamino)dimethylsilane

The synthesis of Bis(diethylamino)dimethylsilane typically involves the reaction of a dichlorodimethylsilane with diethylamine. Several methodologies have been reported, with variations in reaction conditions and reagents.

General Experimental Protocol

A common synthetic route involves the dropwise addition of dichlorodimethylsilane to an excess of diethylamine in an inert solvent, such as hexane, under an inert atmosphere (e.g., nitrogen). The reaction is typically carried out at a controlled temperature, often starting at low temperatures and gradually warming to room temperature or being heated to drive the reaction to completion. The reaction produces diethylammonium chloride as a byproduct, which precipitates from the reaction mixture. The product, Bis(diethylamino)dimethylsilane, is then isolated by filtration to remove the salt, followed by distillation of the filtrate to purify the final product.



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General Synthesis Workflow for Bis(diethylamino)dimethylsilane

Applications in Research and Development

Bis(diethylamino)dimethylsilane serves as a valuable reagent and building block in various chemical processes.

- **Silylating Agent:** It is used to introduce a dimethylsilyl group to various functional groups, such as alcohols, amines, and thiols. This is a common strategy in organic synthesis for protecting reactive functional groups during multi-step reaction sequences.
- **Precursor to Silicon-Containing Polymers:** This compound can be used in the synthesis of polysiloxanes and other silicon-based polymers. The properties of these polymers can be tailored by the choice of co-monomers and reaction conditions.

- Surface Modification: Bis(diethylamino)dimethylsilane can be employed to modify the surfaces of materials, such as glass or metal oxides. This can alter the surface properties, for example, by increasing hydrophobicity.

While direct applications in drug development are not extensively documented in publicly available literature, its role as a silylating agent is highly relevant. Protecting groups are crucial in the synthesis of complex pharmaceutical molecules.

Safety and Handling

Bis(diethylamino)dimethylsilane is a flammable liquid and vapor.^[1] It is also corrosive and can cause skin and eye irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. It should be stored in a well-ventilated area, away from sources of ignition. It is also sensitive to moisture and should be handled under an inert atmosphere.

Conclusion

Bis(diethylamino)dimethylsilane is a versatile organosilicon compound with established applications in chemical synthesis and materials science. Its utility as a silylating agent makes it a relevant tool for researchers in various fields, including those in drug discovery and development who require robust methods for the synthesis of complex organic molecules. While the initially requested compound, **1-Cyanoethyl(diethylamino)dimethylsilane**, remains elusive in the scientific literature, the information provided herein on its close structural analog offers a valuable and practical alternative for the intended audience.

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